

# In-Depth Technical Guide: 3-Ethyloctan-3-ol (CAS Number: 2051-32-3)

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 3-Ethyloctan-3-ol

Cat. No.: B15494338

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Ethyloctan-3-ol** is a tertiary alcohol with the chemical formula  $C_{10}H_{22}O$ .<sup>[1][2][3]</sup> As a member of the tertiary alcohol family, it exhibits characteristic chemical properties, including resistance to oxidation.<sup>[4]</sup> Tertiary alcohols are of increasing interest in medicinal chemistry due to their potential to enhance the metabolic stability of drug candidates.<sup>[5][6][7]</sup> This document provides a comprehensive overview of the available technical data for **3-Ethyloctan-3-ol**, including its chemical and physical properties, spectroscopic data, a proposed synthesis protocol, and a discussion of its potential, though largely uninvestigated, biological relevance.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Ethyloctan-3-ol** is presented in Table 1. This data has been compiled from various chemical databases and literature sources.

Table 1: Chemical and Physical Properties of **3-Ethyloctan-3-ol**

Property	Value	Source
IUPAC Name	3-Ethyloctan-3-ol	[1]
CAS Number	2051-32-3	[1][2][3]
Molecular Formula	C10H22O	[1][2][3]
Molecular Weight	158.28 g/mol	[1]
Boiling Point	201.3 °C at 760 mmHg	[8]
Melting Point	-1.53 °C (estimate)	[8]
Density	0.828 g/cm <sup>3</sup>	[8]
Refractive Index	1.434	[8]
XLogP3	3.5	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Topological Polar Surface Area	20.2 Å <sup>2</sup>	[1]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Ethyloctan-3-ol**.

- **Mass Spectrometry:** The electron ionization (EI) mass spectrum of **3-Ethyloctan-3-ol** is available through the NIST WebBook.[2] This data is essential for determining the compound's molecular weight and fragmentation pattern.
- **Infrared (IR) Spectroscopy:** A vapor phase IR spectrum is available on PubChem.[1] This spectrum would typically show a broad absorption band in the region of 3200-3600 cm<sup>-1</sup> characteristic of the O-H stretching vibration of the alcohol functional group.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A <sup>13</sup>C NMR spectrum for **3-Ethyloctan-3-ol** is available on PubChem.[1] This spectrum provides information on the number and types of carbon atoms in the molecule.

## Synthesis Protocol

The most common method for the synthesis of tertiary alcohols like **3-Ethyoctan-3-ol** is the Grignard reaction. This involves the reaction of a ketone with a Grignard reagent. For **3-Ethyoctan-3-ol**, this can be achieved by reacting 3-octanone with ethylmagnesium bromide or by reacting pentylmagnesium bromide with 3-pentanone.

### Experimental Protocol: Synthesis of **3-Ethyoctan-3-ol** via Grignard Reaction (Proposed)

This protocol is adapted from the synthesis of a structurally similar tertiary alcohol, triethylcarbinol.

#### Materials:

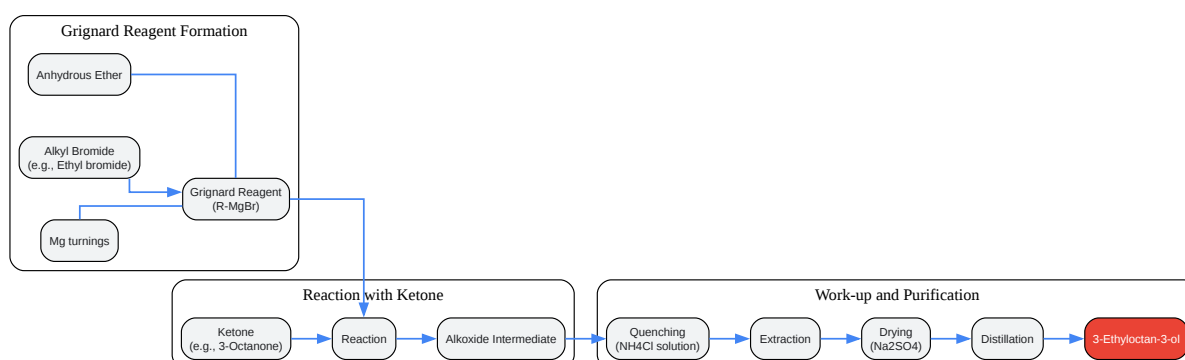
- Magnesium turnings
- Anhydrous diethyl ether
- Ethyl bromide (or Pentyl bromide)
- 3-Octanone (or 3-Pentanone)
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate

#### Procedure:

- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a mechanical stirrer, add magnesium turnings and anhydrous diethyl ether. Slowly add a solution of the alkyl bromide (ethyl bromide or pentyl bromide) in anhydrous diethyl ether from the dropping funnel to initiate the reaction. The reaction is exothermic and should be controlled by the rate of addition to maintain a gentle reflux.
- **Reaction with Ketone:** Once the Grignard reagent formation is complete, cool the flask in an ice bath. Slowly add a solution of the ketone (3-octanone or 3-pentanone) in anhydrous diethyl ether from the dropping funnel with vigorous stirring.

- **Quenching and Work-up:** After the addition is complete, allow the mixture to stir at room temperature for one hour. Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- **Extraction and Purification:** Separate the ether layer and extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. Filter the solution and remove the solvent under reduced pressure. The crude product can then be purified by distillation.

Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **3-Ethyl octan-3-ol** via a Grignard reaction.

## Biological Activity and Toxicology

There is a significant lack of publicly available data specifically detailing the biological activity, pharmacology, and toxicology of **3-Ethylloctan-3-ol**.

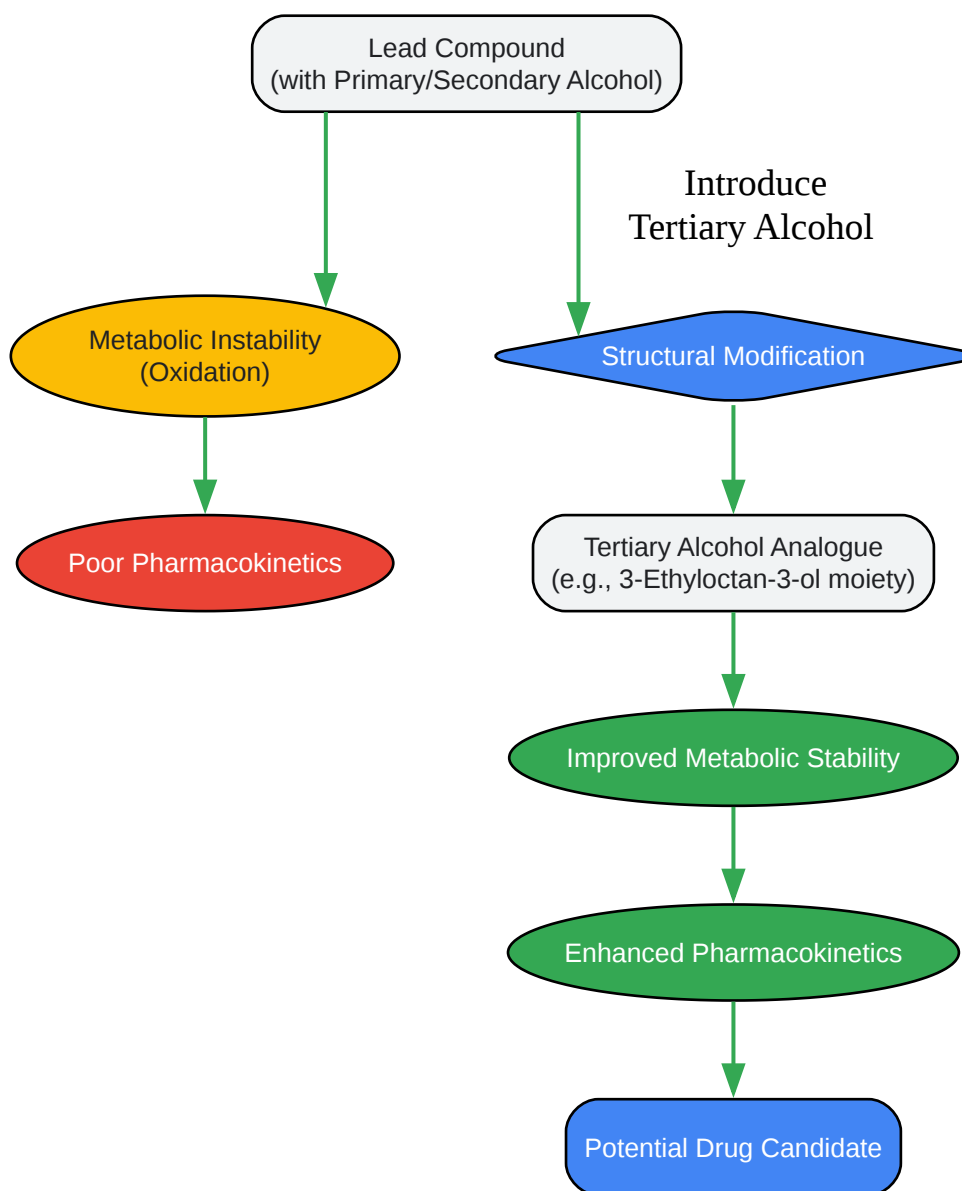
#### General Considerations for Tertiary Alcohols:

- **Metabolic Stability:** Tertiary alcohols are generally more resistant to metabolic oxidation compared to primary and secondary alcohols.[5][6] This is because the carbon atom bearing the hydroxyl group lacks a hydrogen atom, which is necessary for typical oxidation pathways. This property makes the tertiary alcohol motif attractive in drug design to improve the pharmacokinetic profile of a molecule.
- **Toxicology:** While specific data for **3-Ethylloctan-3-ol** is unavailable, information on other C10 alcohols indicates potential for skin and eye irritation.[2] A Safety Data Sheet (MSDS) for the related compound 3-octanol indicates it can cause skin and eye irritation, and symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[9] General information on aliphatic alcohols suggests that their toxicity tends to increase with increasing hydrophobicity.

#### Potential Signaling Pathway Interactions (Hypothetical):

Given the absence of specific studies on **3-Ethylloctan-3-ol**, no signaling pathways can be definitively described. However, the structural features of tertiary alcohols can influence their interaction with biological targets. The steric bulk around the hydroxyl group can affect binding to enzyme active sites or receptor pockets.

#### Diagram: Role of Tertiary Alcohols in Drug Discovery



[Click to download full resolution via product page](#)

Caption: Logic diagram illustrating the utility of tertiary alcohols in drug discovery to enhance metabolic stability.

## Conclusion

**3-Ethyloctan-3-ol** is a tertiary alcohol with well-defined chemical and physical properties. While its synthesis can be readily achieved through standard organic chemistry methods like the Grignard reaction, there is a significant gap in the scientific literature regarding its biological activity, pharmacological effects, and toxicological profile. The increased metabolic stability

associated with the tertiary alcohol functional group suggests that molecules incorporating this moiety may have favorable pharmacokinetic properties, a concept of high interest in drug development. Further research is warranted to explore the potential applications and safety profile of **3-Ethyl-octan-3-ol** and its derivatives.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chembk.com [chembk.com]
- 2. atamankimya.com [atamankimya.com]
- 3. 3-Ethyl-3-octanol | C<sub>10</sub>H<sub>22</sub>O | CID 74917 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. prepchem.com [prepchem.com]
- 5. [Biological activity of a new series of tertiary alcohols] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Tertiary Alcohol: Reaping the Benefits but Minimizing the Drawbacks of Hydroxy Groups in Drug Discovery - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Tertiary alcohol: Reaping the benefits but minimizing the drawbacks of hydroxy groups in drug discovery - American Chemical Society [acs.digitellinc.com]
- 8. puracy.com [puracy.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 3-Ethyl-octan-3-ol (CAS Number: 2051-32-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15494338#3-ethyl-octan-3-ol-cas-number-2051-32-3]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)